"Neurotensin (1-8) solubility issues and solutions"

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Compound of Interest		
Compound Name:	Neurotensin (1-8)	
Cat. No.:	B1584057	Get Quote

Neurotensin (1-8) Technical Support Center

Welcome to the technical support center for **Neurotensin (1-8)**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, handling, and use of **Neurotensin (1-8)** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Neurotensin (1-8)**?

Neurotensin (1-8) is an eight-amino-acid fragment of the neuropeptide Neurotensin. Its amino acid sequence is pGlu-Leu-Tyr-Glu-Asn-Lys-Pro-Arg. It is often studied for its potential biological activities and its relationship to the full-length Neurotensin peptide.

Q2: What are the primary challenges when working with **Neurotensin (1-8)**?

The primary challenges when working with **Neurotensin (1-8)** are related to its solubility and stability in aqueous solutions. Due to its specific amino acid composition, it can be prone to aggregation and precipitation if not handled correctly.

Q3: In which solvents is **Neurotensin (1-8)** soluble?

While specific quantitative solubility data for **Neurotensin (1-8)** is not widely published, its solubility can be predicted based on its amino acid sequence. The peptide contains both acidic (Glu) and basic (Lys, Arg) residues, as well as hydrophobic (Leu, Pro) and aromatic (Tyr)

residues. This amphipathic nature influences its solubility. Generally, peptides with a net charge are more soluble in aqueous solutions. Based on its composition, **Neurotensin (1-8)** is expected to be soluble in water and aqueous buffers. For higher concentrations or if solubility issues arise, the use of a small amount of an organic solvent like Dimethyl Sulfoxide (DMSO) followed by dilution with an aqueous buffer is a common strategy.

Q4: How should I store **Neurotensin (1-8)** solutions?

Lyophilized **Neurotensin (1-8)** should be stored at -20°C or -80°C for long-term stability. Once dissolved, it is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can lead to peptide degradation and aggregation. Store the aliquoted solutions at -20°C or -80°C. For short-term storage (a few days), solutions can be kept at 4°C.

Q5: Can I sonicate **Neurotensin (1-8)** to aid dissolution?

Yes, gentle sonication can be used to aid in the dissolution of **Neurotensin (1-8)** if it does not readily dissolve. However, it is important to use a low-power setting and to keep the sample cool to prevent heating, which can lead to peptide degradation.

Troubleshooting Guide

Issue	Possible Cause	Solution
Peptide will not dissolve in water or aqueous buffer.	The concentration may be too high, or the peptide has a tendency to aggregate at neutral pH.	- Try lowering the concentration.- Add a small amount of a solubilizing agent. Based on the net positive charge of Neurotensin (1-8) at neutral pH, a small amount of acetic acid (e.g., 10%) can be added to the water to lower the pH, which should increase solubility. Neutralize the solution with a basic buffer (e.g., PBS) after the peptide is dissolved.- Alternatively, dissolve the peptide in a minimal amount of DMSO first, and then slowly add the aqueous buffer to the desired concentration while vortexing.
Precipitation occurs after adding the peptide solution to my experimental buffer.	The peptide is not soluble at the final concentration or in the specific buffer conditions (e.g., pH, ionic strength).	- Ensure the final concentration is below the peptide's solubility limit in that buffer.- Check the pH of your final solution. The solubility of peptides can be highly pH-dependent.- Consider preparing a more concentrated stock solution in a solubilizing agent (like DMSO) and adding a smaller volume to your experimental setup to minimize solvent effects.
I observe aggregation or fibril formation over time.	Peptides, especially at high concentrations, can self-associate and aggregate. This can be exacerbated by factors	- Prepare fresh solutions before each experiment whenever possible.- Store solutions in aliquots at low

	like temperature fluctuations and agitation.	temperatures (-20°C or -80°C).- Consider adding a carrier protein like bovine serum albumin (BSA) at a low concentration (e.g., 0.1%) to your stock solution to prevent non-specific binding and aggregation.
Loss of peptide activity in my assay.	The peptide may have degraded due to improper storage, repeated freeze-thaw cycles, or oxidation of sensitive residues.	- Always use fresh aliquots for critical experiments.- Avoid repeated freeze-thaw cycles.- If the peptide contains sensitive residues prone to oxidation (though Neurotensin (1-8) is less susceptible), consider degassing your solvents.

Quantitative Data Summary

Specific quantitative solubility data for **Neurotensin (1-8)** is not readily available in peer-reviewed literature. However, for related neurotensin peptides, the following has been reported:

Peptide	Solvent	Solubility	Source
Neurotensin (full-length)	Water	≥22.55 mg/mL	[1]
Neurotensin (full-length)	DMSO	≥15.33 mg/mL	[1]
Neurotensin (1-11)	DMSO	Soluble	[2]
Neurotensin Fragment 8-13	Water	50 mg/mL	
Neurotensin Fragment 8-13	DMSO	50 mg/mL	

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Note: This table provides data for related peptides to give a general idea of solubility. The solubility of **Neurotensin (1-8)** may differ.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **Neurotensin (1-8)**

This protocol is a general guideline based on the predicted physicochemical properties of **Neurotensin (1-8)**.

Materials:

- Lyophilized **Neurotensin (1-8)**

- Sterile, nuclease-free water

- Dimethyl sulfoxide (DMSO), anhydrous

- Phosphate-buffered saline (PBS), pH 7.4

- Pipettes and sterile, low-protein-binding microcentrifuge tubes

- Vortex mixer

- Optional: Sonicator

Procedure:

- Determine the net charge of **Neurotensin (1-8)**:

  - The amino acid sequence is pGlu-Leu-Tyr-Glu-Asn-Lys-Pro-Arg.

  - At neutral pH (~7.0), the glutamic acid (Glu) residue has a -1 charge, while lysine (Lys) and arginine (Arg) each have a +1 charge. The N-terminus is a pyroglutamic acid (pGlu) and is neutral, and the C-terminal carboxyl group is part of the arginine residue.

  - The estimated net charge is (-1) + (+1) + (+1) = +1.

- Since the peptide has a net positive charge, it should be soluble in acidic aqueous solutions and likely in water.

- Reconstitution in Water (Recommended primary method): a. Briefly centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom. b. Let the vial warm to room temperature before opening to avoid condensation. c. Add the desired volume of sterile, nuclease-free water to achieve the target concentration (e.g., for a 1 mg vial, add 1 mL of water to get a 1 mg/mL solution). d. Gently vortex the tube to dissolve the peptide. If the peptide does not dissolve completely, proceed to step 2e. e. If needed, sonicate the solution in a water bath for a few minutes. Ensure the water in the sonicator does not get warm.

- Reconstitution using DMSO (For hydrophobic or high-concentration solutions): a. Follow steps 2a and 2b. b. Add a minimal amount of DMSO (e.g., 50-100 µL) to the vial to dissolve the peptide. c. Once the peptide is fully dissolved in DMSO, slowly add your desired aqueous buffer (e.g., PBS) to reach the final volume and concentration. Add the buffer dropwise while vortexing to prevent precipitation.

- Storage: a. After reconstitution, aliquot the stock solution into sterile, low-protein-binding microcentrifuge tubes. b. Store the aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Visualizations

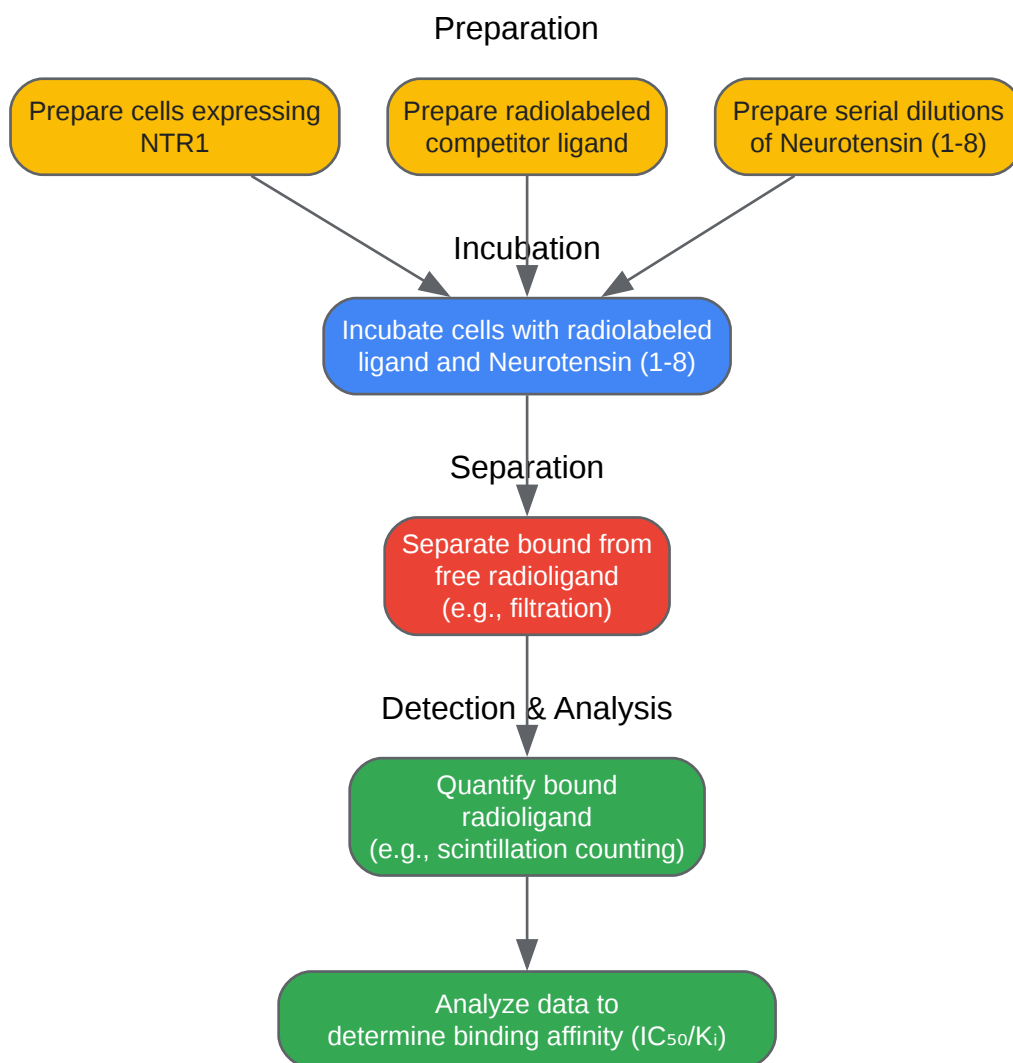## Neurotensin Receptor 1 (NTR1) Signaling Pathway
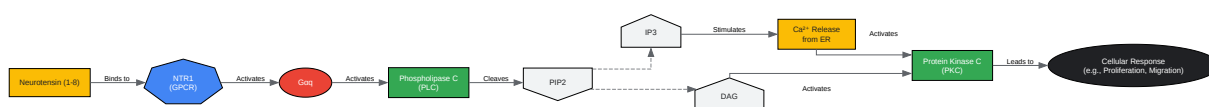
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Caption: Simplified signaling pathway of Neurotensin Receptor 1 (NTR1) activation.

Experimental Workflow: **Neurotensin (1-8)** Receptor Binding Assay

Preparation

Prepare cells expressing NTR1

Prepare radiolabeled competitor ligand

Prepare serial dilutions of Neurotensin (1-8)

Incubation

Incubate cells with radiolabeled ligand and Neurotensin (1-8)

Separation

Separate bound from free radioligand (e.g., filtration)

Detection & Analysis

Quantify bound radioligand (e.g., scintillation counting)

Analyze data to determine binding affinity (IC_{50}/K_i)

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Caption: Workflow for a competitive receptor binding assay with **Neurotensin (1-8)**.

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References

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